

Myricetin 3-rhamnoside: A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Myricetin 3-rhamnoside	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological activities of **Myricetin 3-rhamnoside**. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development, offering detailed information on its biological effects and the underlying molecular mechanisms. The guide includes structured data presentation, detailed experimental protocols for key assays, and visualizations of relevant signaling pathways.

Chemical Structure and Identification

Myricetin 3-rhamnoside, also known as myricitrin, is a flavonoid glycoside consisting of the flavonol myricetin linked to a rhamnose sugar moiety.



Identifier	Value
IUPAC Name	5,7-dihydroxy-3-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxy-2-(3,4,5-trihydroxyphenyl)chromen-4-one
SMILES String	C[C@H]1INVALID-LINK OC2=C(C(=O)C3=C(C=C(C=C3O2)O)O)C4=C C(=C(C(=C4)O)O)O)O)O">C@@HO
InChI Key	DCYOADKBABEMIQ-OWMUPTOHSA-N
Molecular Formula	C21H20O12[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Myricetin 3-rhamnoside** is presented below, providing essential data for experimental design and formulation development.

Property	Value	Source
Molecular Weight	464.38 g/mol	[1][2]
Melting Point	194-197 °C	[2][3]
Solubility	Practically insoluble in water; Slightly soluble in ethanol.	[4]
logP	0.6	[3]
pKa (Strongest Acidic)	6.43	[3]

Pharmacological Properties and Biological Activities

Myricetin 3-rhamnoside has demonstrated a range of biological activities, with significant potential for therapeutic applications. The following table summarizes its key pharmacological effects with available quantitative data.

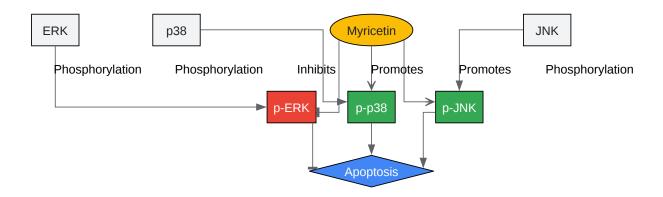


Biological Activity	Assay/Model	Results
Anticancer	MTT assay on MDA-MB-231 cells	IC50: 56.26 ± 8.50 μM[5][6]
SRB assay on MDA-MB-231 cells	IC50: 88.64 ± 7.14 μM[5][6]	
Hyaluronidase Inhibition (cell-free)	IC ₅₀ : 11.92 ± 2.89 μM[6]	
Ornithine Decarboxylase Inhibition (cell-free)	IC ₅₀ : 15.22 ± 2.61 μM[6]	_
Antioxidant	DPPH radical scavenging	Potent activity reported
Lipid Peroxidation Inhibition	IC50: 220 μg/ml	
Anti-inflammatory	Inhibition of pro-inflammatory mediators	Reported to suppress NF-кВ and STAT1 activation
Antifungal	Against C. albicans and C. tropicalis	MIC: 93.8 μg/mL

Signaling Pathways Modulated by Myricetin (Aglycone)

While research on the specific signaling pathways of **Myricetin 3-rhamnoside** is ongoing, extensive studies on its aglycone, myricetin, have elucidated its interaction with several key cellular signaling cascades. It is hypothesized that **Myricetin 3-rhamnoside** may exert its effects, at least in part, through the action of its aglycone following in vivo hydrolysis. The following diagrams illustrate the key signaling pathways modulated by myricetin.

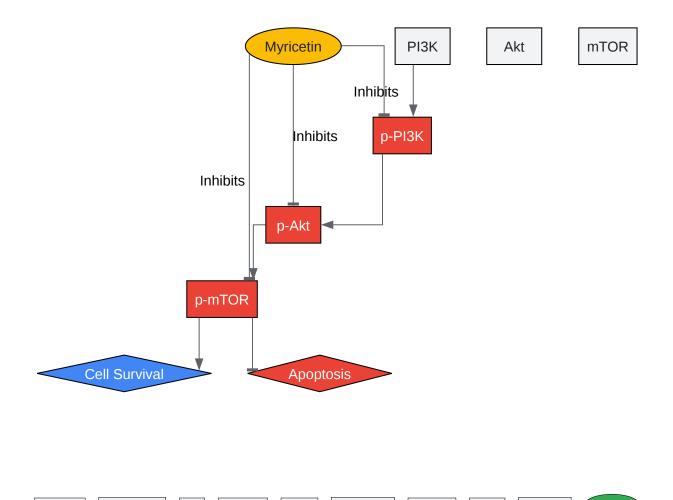




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Myricetin's modulation of the MAPK signaling pathway.





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